

Epibenzomalvin E: A Technical Guide to its Physical, Chemical, and Biological Properties

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Compound of Interest

Compound Name: *Epibenzomalvin E*

Cat. No.: *B15553332*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Epibenzomalvin E is a fungal metabolite belonging to the benzomalvin class of compounds.^[1] Isolated from the fungus *Penicillium* sp., this natural product has garnered interest for its unique chemical structure and potential biological activities.^{[1][2]} This technical guide provides a comprehensive overview of the known physical and chemical properties of **Epibenzomalvin E**, detailed experimental protocols for its isolation and characterization, and an exploration of its biological significance and potential therapeutic applications.

Physical and Chemical Properties

Epibenzomalvin E is a solid at room temperature and has a defined molecular structure. Its key physicochemical properties are summarized in the table below.^[1]

Property	Value	Reference
Formal Name	(S)-7-((S)-hydroxy(phenyl)methyl)-6-methyl-6,7-dihydrobenzo[2,1-b]quinazoline-5,13-dione	[1]
Molecular Formula	C ₂₄ H ₁₉ N ₃ O ₃	[1]
Formula Weight	397.4 g/mol	[1]
Appearance	Solid	[1]
Purity	≥95%	[1]
Origin	Fungus/Penicillium sp.	[1][2]
Storage Temperature	-20°C	[1]

Experimental Protocols

Isolation of (±)-Benzomalvins E from *Penicillium* sp. SYPF 8411[2]

- Fungal Culture: The fungus *Penicillium* sp. SYPF 8411, isolated from the rhizosphere soil of *Codonopsis clematidea*, was cultured on a solid medium.
- Extraction: The solid cultures were extracted to yield a crude extract.
- Chromatographic Separation: The crude extract was subjected to various chromatographic techniques to isolate the individual compounds. This process yielded a pair of epimeric derivatives, (+) Benzomalvins E (**Epibenzomalvin E**) and (-) Benzomalvins E, along with other known benzomalvins.

Structural Elucidation[2]

The chemical structure of **Epibenzomalvin E** was determined using a combination of spectroscopic and crystallographic methods:

- High-Resolution Electrospray Ionization Time-of-Flight Mass Spectrometry (HR-ESI-TOF-MS): This technique was used to determine the precise molecular weight and elemental composition of the compound.
- Nuclear Magnetic Resonance (NMR) Spectroscopy: Detailed 1D and 2D NMR experiments were conducted to elucidate the planar structure and establish the connectivity of atoms within the molecule.
- X-ray Crystallography: Single-crystal X-ray diffraction analysis was employed to definitively establish the absolute configuration of (+) Benzomalvins E (**Epibenzomalvin E**).

Biological Activity and Potential Applications

The benzomalvin family of compounds, including **Epibenzomalvin E**, has demonstrated notable biological activities.

Substance P Inhibition

Benzomalvins have been identified as inhibitors of substance P, a neuropeptide involved in pain transmission and inflammation.[6][7] This suggests potential therapeutic applications in pain management and inflammatory disorders.

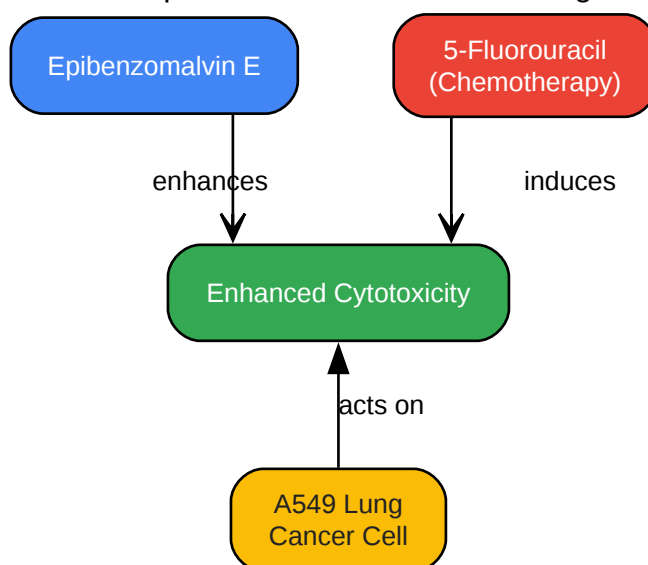
Anticancer Potential

Recent studies have highlighted the anticancer properties of benzomalvin derivatives. They have been shown to exhibit cytotoxic effects against cancer cell lines.[6] Specifically, **Epibenzomalvin E**, along with other benzomalvins, has been found to enhance the cytotoxic capability of the chemotherapeutic drug 5-fluorouracil against A549 lung cancer cells.[2] This synergistic effect suggests a potential role for **Epibenzomalvin E** in combination cancer therapies.

The proposed mechanism for this enhanced cytotoxicity involves the inhibition of Indoleamine 2,3-dioxygenase (IDO), an enzyme that is often overexpressed in cancer cells and contributes to immune evasion.[2] By inhibiting IDO, benzomalvins may help to restore the immune response against tumor cells.

Below is a diagram illustrating the logical relationship of **Epibenzomalvin E**'s potential in cancer therapy.

Logical Workflow of Epibenzomalvin E in Enhancing Chemotherapy



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Logical relationship of **Epibenzomalvin E**'s therapeutic potential.

Conclusion

Epibenzomalvin E is a fascinating natural product with a well-defined chemical structure and promising biological activities. Its ability to enhance the efficacy of conventional chemotherapy agents opens up new avenues for research in cancer treatment. Further studies are warranted to fully elucidate its mechanism of action and to explore its therapeutic potential in a clinical setting. The detailed experimental protocols provided in this guide serve as a valuable resource for researchers aiming to further investigate this intriguing fungal metabolite.

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